

The Strategic Utility of 3-Methoxycarbonyl-5-methylbenzoic Acid in Complex Molecule Synthesis

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Compound of Interest

Compound Name: 3-Methoxycarbonyl-5-methylbenzoic acid

Cat. No.: B063238

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Introduction: A Bifunctional Building Block for Advanced Organic Synthesis

In the landscape of organic synthesis, the strategic selection of building blocks is paramount to the efficient construction of complex molecular architectures. **3-Methoxycarbonyl-5-methylbenzoic acid** emerges as a highly valuable, yet underutilized, scaffold for chemists engaged in medicinal chemistry, drug development, and materials science. Its unique trifunctional nature, possessing a sterically accessible carboxylic acid, a less reactive methyl ester, and a methyl group amenable to further functionalization, offers a powerful platform for regioselective chemical transformations. This guide provides an in-depth exploration of the synthesis, properties, and strategic applications of **3-Methoxycarbonyl-5-methylbenzoic acid**, complete with detailed experimental protocols to empower researchers in their synthetic endeavors.

The key to the synthetic utility of **3-Methoxycarbonyl-5-methylbenzoic acid** lies in the differential reactivity of its two carboxyl functionalities. The free carboxylic acid serves as a primary handle for a wide array of transformations, including amide bond formation, esterification, and conversion to an acyl halide. The methyl ester, being more stable under many reaction conditions, acts as a protecting group for the second carboxylic acid, allowing

for sequential and controlled modifications of the molecule. This inherent orthogonality is the cornerstone of its application as a versatile building block.

Physicochemical and Spectroscopic Profile

A comprehensive understanding of the physical and chemical properties of a building block is essential for its effective application in synthesis. The following table summarizes key data for **3-Methoxycarbonyl-5-methylbenzoic acid**.

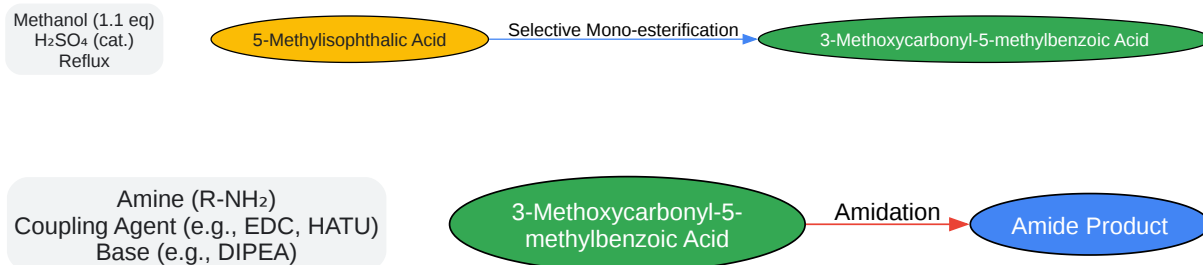
Property	Value
CAS Number	167299-68-5
Molecular Formula	C ₁₀ H ₁₀ O ₄
Molecular Weight	194.19 g/mol
Appearance	White to off-white solid
Melting Point	168-172 °C
Solubility	Soluble in methanol, ethanol, DMSO, and hot water

Synthetic Pathways and Key Transformations

The strategic application of **3-Methoxycarbonyl-5-methylbenzoic acid** begins with its efficient synthesis and subsequent selective functionalization. This section details a robust synthetic protocol for its preparation and outlines key transformations that leverage its bifunctional nature.

Synthesis of 3-Methoxycarbonyl-5-methylbenzoic Acid

The most direct route to **3-Methoxycarbonyl-5-methylbenzoic acid** involves the selective mono-esterification of 5-methylisophthalic acid.^[1] This can be achieved by carefully controlling the reaction conditions to favor the formation of the monomethyl ester over the diester.



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Sources

- 1. 5-Methylisophthalic acid | C₉H₈O₄ | CID 68137 - PubChem [pubchem.ncbi.nlm.nih.gov]
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